

An In-depth Technical Guide to 2-Amino-4,6-dimethylpyrimidine

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Compound of Interest

Compound Name: 4-Amino-1,6-dimethyl-2-hydroxypyrimidine

CAS No.: 66943-92-8

Cat. No.: B14160848

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A Note on Chemical Identity and Nomenclature: The request specified "**4-Amino-1,6-dimethyl-2-hydroxypyrimidine**." Following a comprehensive search, a registered compound with this exact name and corresponding CAS number could not be definitively identified. The nomenclature, specifically the "1,6-dimethyl" designation, is unconventional for pyrimidine systems. However, the core structural elements (amino, dimethyl, pyrimidine, hydroxy) strongly suggest an interest in a closely related and well-documented compound: 2-Amino-4,6-dimethylpyrimidine (CAS No: 767-15-7). This compound can exist in tautomeric forms, including an imino form that features a hydroxyl-like character. This guide will, therefore, focus on 2-Amino-4,6-dimethylpyrimidine, operating under the expert assumption that it is the compound of interest.

Introduction and Core Compound Identification

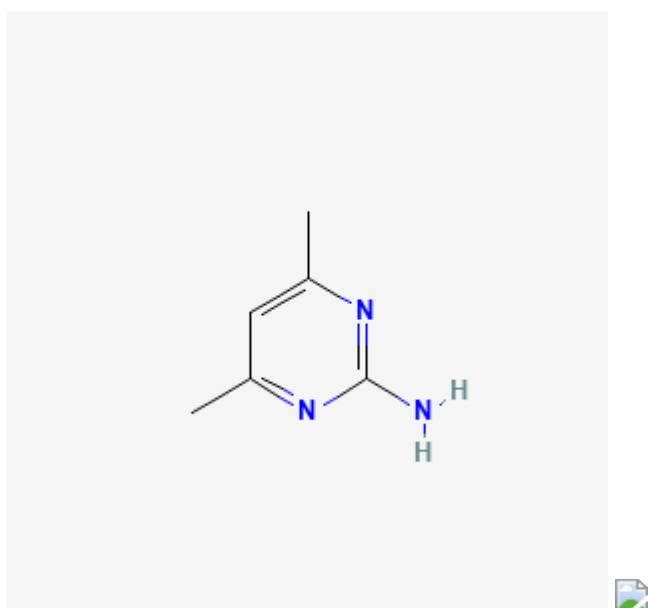
2-Amino-4,6-dimethylpyrimidine is a versatile heterocyclic amine that serves as a crucial building block in the synthesis of a wide range of biologically active molecules.^[1] Its pyrimidine core is a key pharmacophore found in numerous pharmaceuticals and agrochemicals.^[1] The

presence of an amino group and two methyl groups on the pyrimidine ring enhances its reactivity and solubility, making it a valuable intermediate for further chemical modifications.^[1]

This compound is of significant interest to researchers in medicinal chemistry and drug development due to its established role in the synthesis of antiviral and anticancer agents, as well as its application in the formulation of herbicides and fungicides.^[1]

Chemical Identification and Tautomerism

The primary form of this compound is 2-Amino-4,6-dimethylpyrimidine. It is important for researchers to recognize that this molecule can exhibit amino-imino tautomerism. The amino form is generally considered the more stable tautomer.^[2] This equilibrium is a critical consideration in reaction mechanisms and spectroscopic analysis.



Physicochemical and Spectroscopic Properties

A thorough understanding of the physicochemical properties of 2-Amino-4,6-dimethylpyrimidine is essential for its effective use in research and development.

Property	Value	Source(s)
CAS Number	767-15-7	[1][3][4]
Molecular Formula	C ₆ H ₉ N ₃	[1][3][4][5]
Molecular Weight	123.16 g/mol	[1][4][5]
Appearance	White to light yellow crystalline powder	[1]
Melting Point	151-155 °C	[1][4]
IUPAC Name	4,6-dimethylpyrimidin-2-amine	[5]
Synonyms	Acetylacetoneguanidine	[1][4]

Spectroscopic data is critical for the confirmation of the compound's identity and purity.

- ¹H-NMR (CDCl₃, 400 MHz): δ 2.25 (s, 6H, CH₃), 5.36 (bs, 2H, NH₂), 6.33 (s, 1H, Ar-H).[3]
- FT-IR (KBr, cm⁻¹): 3395-3310 (s, NH₂ stretching), 3175 (w, aromatic C-H stretching), 1633 (w, N-H bending), 1575, 1537 (conjugated C=C stretching).[3]

Synthesis and Mechanistic Insights

The most common and efficient synthesis of 2-Amino-4,6-dimethylpyrimidine involves the condensation reaction of a guanidine salt with acetylacetone in an aqueous alkaline medium.[6] [7] This method is advantageous for its simplicity, high yield, and the use of water as a solvent, which aligns with green chemistry principles.[6]

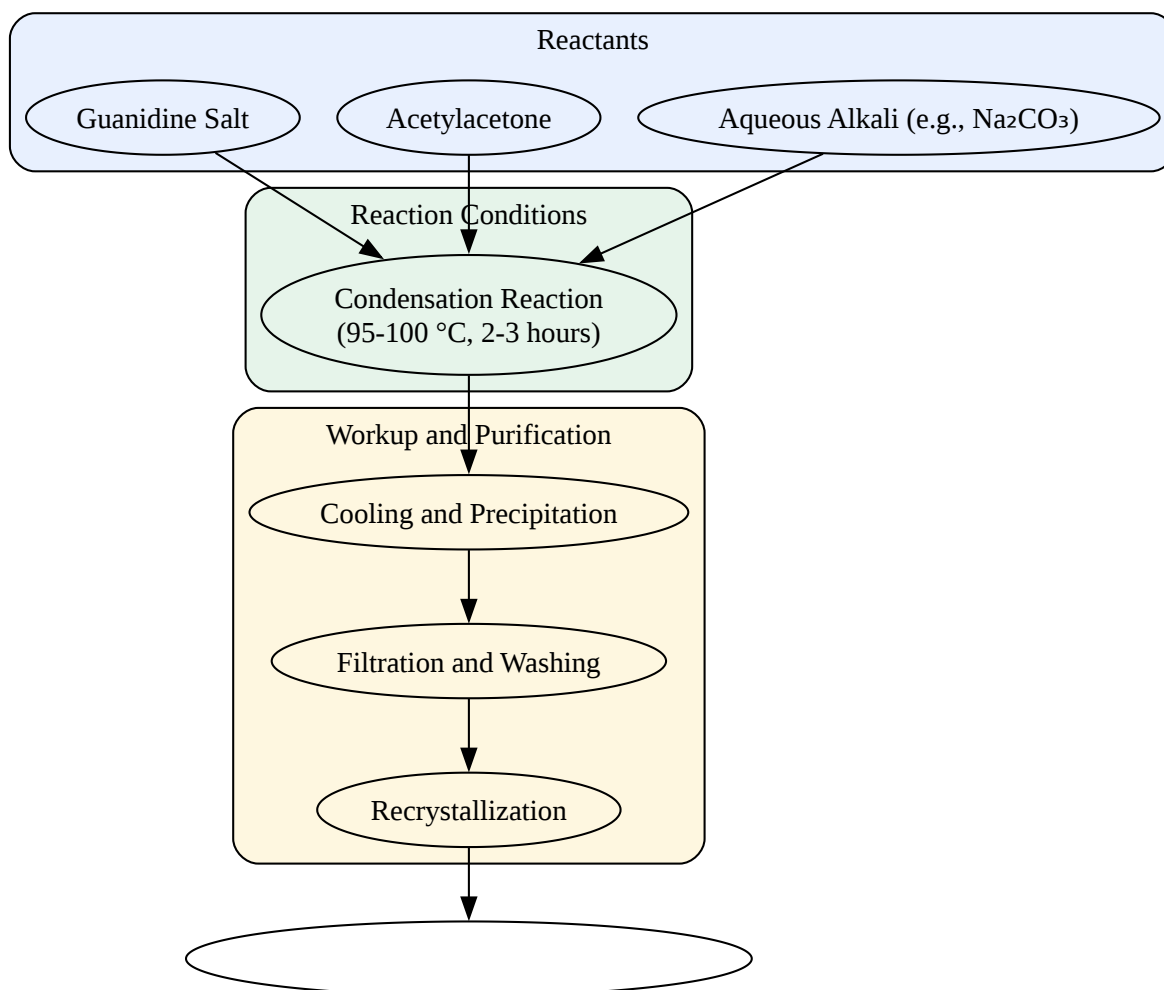
Causality in Experimental Design

The choice of an aqueous alkaline medium is a key innovation over older methods that required anhydrous solvents.[6] The alkali, typically sodium carbonate or sodium hydroxide, serves two primary purposes: it neutralizes the acid formed from the guanidine salt (e.g., guanidine hydrochloride or nitrate) and facilitates the deprotonation of acetylacetone to form the nucleophilic enolate, which is crucial for the cyclization reaction.[6][7] The reaction temperature is optimized around 95-100 °C to achieve commercially viable yields in a shorter reaction time.[6][7]

Detailed Experimental Protocol

The following protocol is a representative procedure for the synthesis of 2-Amino-4,6-dimethylpyrimidine:

- To a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, add guanidine hydrochloride (0.052 mol), acetylacetone (0.052 mol), and sodium carbonate (0.052 mol) to 15 mL of water.[3]
- Heat the reaction mixture to 60°C in a water bath.[3] For higher yields, the temperature can be increased to 95 °C.[7]
- Expose the flask to ultrasonic waves for 30 minutes to enhance the reaction rate, or reflux for 3 hours.[3][7]
- After the reaction is complete, cool the mixture to room temperature.
- The solid product is collected by filtration, washed with a small amount of cold water, and dried.[3]
- The crude product can be purified by recrystallization from water or acetone.[8]



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Applications in Research and Drug Development

2-Amino-4,6-dimethylpyrimidine is a cornerstone intermediate in several key areas of chemical and pharmaceutical research.

- **Pharmaceutical Development:** It is a pivotal precursor in the synthesis of various pharmaceuticals, notably sulfamethazine (a sulfonamide antibiotic) and other antiviral and

anticancer agents.[\[1\]](#)[\[6\]](#) Its structure is amenable to modifications that can be explored to develop novel therapeutic agents.[\[1\]](#)

- **Agrochemicals:** This compound is utilized in the formulation of herbicides and fungicides, contributing to crop protection and improved agricultural yields.[\[1\]](#)[\[9\]](#)
- **Biochemical Research:** As a pyrimidine derivative, it serves as a building block for the synthesis of nucleoside analogs, which are instrumental in antiviral therapies and studies in molecular biology.[\[1\]](#)
- **Material Science:** It has also found applications in the synthesis of dyes and pigments.[\[10\]](#)

Safety and Handling

As with any chemical reagent, proper safety precautions must be observed when handling 2-Amino-4,6-dimethylpyrimidine.

- **Hazard Identification:** It is classified as causing skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).[\[11\]](#)[\[12\]](#) It may also be harmful if swallowed.[\[13\]](#)
- **Personal Protective Equipment (PPE):** Wear protective gloves, safety goggles, and a lab coat.[\[4\]](#)[\[11\]](#) In case of dust formation, use a NIOSH/MSHA-approved respirator.[\[11\]](#)
- **Handling:** Handle in a well-ventilated area, preferably in a chemical fume hood.[\[13\]](#)[\[14\]](#) Avoid generating dust.[\[13\]](#)
- **Storage:** Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[12\]](#)[\[13\]](#) Keep away from strong oxidizing agents.[\[13\]](#)
- **First Aid Measures:**
 - **Eyes:** Rinse cautiously with water for several minutes.[\[12\]](#)[\[13\]](#)
 - **Skin:** Wash with plenty of soap and water.[\[12\]](#)[\[13\]](#)
 - **Inhalation:** Move the person to fresh air.[\[12\]](#)[\[13\]](#)

- Ingestion: Do NOT induce vomiting. Seek immediate medical attention.[11][13]

References

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